

Dichloronitromethane environmental fate similar compounds

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Compound Focus: Dichloronitromethane

CAS No.: 7119-89-3

Cat. No.: S596882

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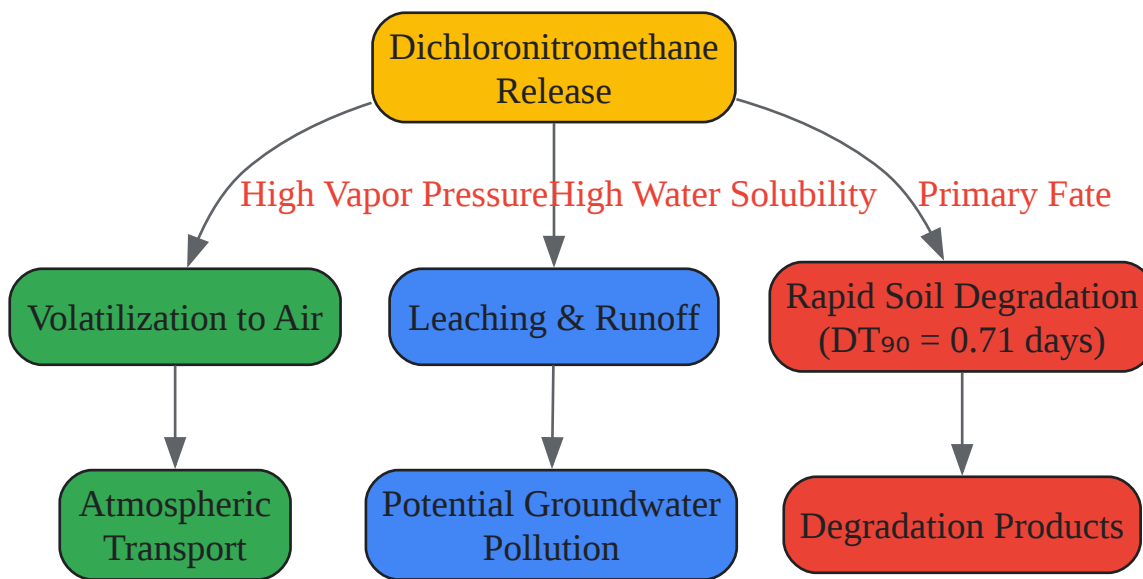
Environmental Fate Profile of Dichloronitromethane

The data below for **Dichloronitromethane**, a metabolite of the fumigant chloropicrin, is sourced from a Pesticide Properties Database (PPDB) which compiles regulatory-grade study data [1].

Property	Value	Significance / Fate Implication
Water Solubility (at 20°C)	17150 mg/L [1]	High solubility. Indicates high mobility and potential for leaching into groundwater and surface water [2].
Vapor Pressure (at 20°C)	467000 mPa [1]	Highly volatile. If applied directly, drift is a concern; will readily partition from water or soil into the air [1] [3].
Soil Degradation DT ₅₀ (Lab)	0.71 days [1]	Non-persistent. Undergoes rapid degradation in soil, with studies showing a range of 0.3 to 1.9 days [1].
Soil Degradation DT ₉₀ (Lab)	0.71 days [1]	Non-persistent. Confirms rapid breakdown, with 90% dissipation within the same short timeframe [1].

Property	Value	Significance / Fate Implication
Status	Chemical transformation product (metabolite of chloropicrin); possible groundwater pollutant [1]	Not a primary pesticide; its environmental presence is a result of another chemical's breakdown.

The following diagram summarizes the key processes governing its environmental fate:



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Key Experimental Data & Protocols

The data for **Dichloronitromethane** is derived from an EU regulatory dossier that follows standardized test guidelines [1]. The core methodologies for determining the key fate parameters are summarized below.

Parameter	Guideline / Method Principle	Critical Experimental Conditions
Aerobic Soil Degradation	OECD Guideline for Aerobic Soil Metabolism Studies	Laboratory studies at 20°C in the dark; data represents the geometric mean of 4 different soils ; measures the decline of the parent compound [1].

Parameter	Guideline / Method Principle	Critical Experimental Conditions
Hydrolysis	EPA Guideline 835.2120 (or equivalent OECD) [4]	Stability of the chemical in water at different pH levels is tested to rule out chemical degradation as a major pathway [4].
Physicochemical Properties	Standardized OECD Guidelines for testing chemicals [5]	Properties like water solubility and vapor pressure are measured using validated laboratory methods to ensure data reliability for regulatory models [1] [5].

Finding Comparable Compounds

Based on its structure and properties, **Dichloronitromethane** belongs to a class of **halogenated and nitro-organic compounds**, which are often challenging to degrade [6]. A rigorous comparison guide should include compounds with similar structures or fumigant uses. You could investigate the following:

- **Direct Parent Compound:** **Chloropicrin**, the compound it derives from [1].
- **Other Halogenated Fumigants:** Such as **methyl bromide**, **1,3-dichloropropene**, or **chloropicrin** itself.
- **Other Nitro-alkanes:** For example, **nitromethane**.

For a meaningful comparison, you would need to compile the same set of physicochemical and environmental fate data for these alternatives. Key resources for this data include the **University of Hertfordshire Pesticide Properties DataBase (PPDB)**, the **EPA's ECOTOX Knowledgebase**, and **SciFinder** [1] [6] [3].

A Framework for Your Comparison Guide

Since a side-by-side data table isn't currently possible, here is a structured approach to build your guide:

- **Identify True Alternatives:** Focus on compounds with similar agricultural or industrial applications, primarily as soil fumigants or antimicrobial agents.
- **Gather Standardized Data:** Use official databases (PPDB, EPA) to collect the same parameters for each compound: water solubility, vapor pressure, soil degradation DT_{50}/DT_{90} , and hydrolysis half-life [1] [4].

- **Evaluate Key Fate Behaviors:** Compare them based on:
 - **Persistence:** Using soil and water degradation half-lives.
 - **Mobility:** Using water solubility and soil adsorption coefficients (Koc).
 - **Volatility:** Using vapor pressure and Henry's Law Constant.
- **Consider Regulatory Status:** Note if a compound is a primary pesticide, a metabolite, or a "forever chemical," as this heavily influences regulatory oversight and environmental concern [1] [3].

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